

# An In-depth Technical Guide to the Aqueous Solubility of Acid Black 107

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## Compound of Interest

Compound Name: Acid Black 107

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This technical guide provides a comprehensive overview of the aqueous solubility of C.I. **Acid Black 107** (CAS No. 12218-96-1), a pre-metallized acid dye. Understanding the solubility of this complex azo dye is critical for its application in various fields, including textiles, leather dyeing, and potentially as a component in certain analytical or diagnostic procedures. This document collates available quantitative data, outlines factors influencing its solubility, and provides a standardized experimental protocol for its determination.

## Core Concepts and Chemical Properties

**Acid Black 107** is a black powder that forms a blue-gray solution when dissolved in water.[1][2][3][4][5] Its structure as a 1:2 chromium complex imparts high stability and fastness properties. The presence of sulfonic acid groups within its molecular structure is key to its water-soluble nature.[6]

## Quantitative Solubility Data

The solubility of **Acid Black 107** in aqueous solutions is significantly influenced by temperature. Limited quantitative data is available in the public domain; however, the following table summarizes the key findings.

Temperature (°C)	Solubility (g/L) in Deionized Water	Reference(s)
25	< 5	[7]
90	30	[1][3][4][7][8]

This data clearly indicates a strong positive correlation between temperature and the solubility of **Acid Black 107** in water.

## Factors Influencing Aqueous Solubility

Several factors beyond temperature can impact the solubility of **Acid Black 107** in aqueous media:

- **pH:** The pH of the aqueous solution is a critical factor. Dyeing processes with **Acid Black 107** are typically carried out in neutral to slightly acidic conditions, with pH values ranging from 5 to 8.[1][9] Altering the pH outside of this range, particularly to more acidic conditions (below pH 4.0), may lead to the protonation of the sulfonate groups, potentially causing the dye to precipitate out of solution.[7]
- **Electrolytes:** The presence of electrolytes, such as salts, can decrease the solubility of acid dyes through a phenomenon known as the "salting-out" effect.[6][7] An increase in ionic strength of the solution can reduce the hydration of the dye molecules, leading to aggregation and precipitation.
- **Co-solvents:** While not specifically documented for **Acid Black 107**, the addition of organic co-solvents can influence the solubility of acid dyes. The nature of the co-solvent and its concentration will determine whether it enhances or decreases solubility.

## Experimental Protocol for Determining Aqueous Solubility

The following is a generalized experimental protocol for determining the aqueous solubility of **Acid Black 107**, based on the equilibrium saturation method coupled with UV-Visible spectrophotometry.

### 1. Materials and Equipment:

- **Acid Black 107** powder
- Deionized water (or buffer of desired pH)
- Volumetric flasks
- Conical flasks or sealed vials
- Shaking incubator or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  pore size)
- UV-Visible Spectrophotometer
- Cuvettes
- Analytical balance

### 2. Preparation of Standard Solutions:

- Accurately weigh a small amount of **Acid Black 107** and dissolve it in a known volume of deionized water to prepare a stock solution of known concentration.
- Perform a series of dilutions of the stock solution to create a set of standard solutions with decreasing concentrations.

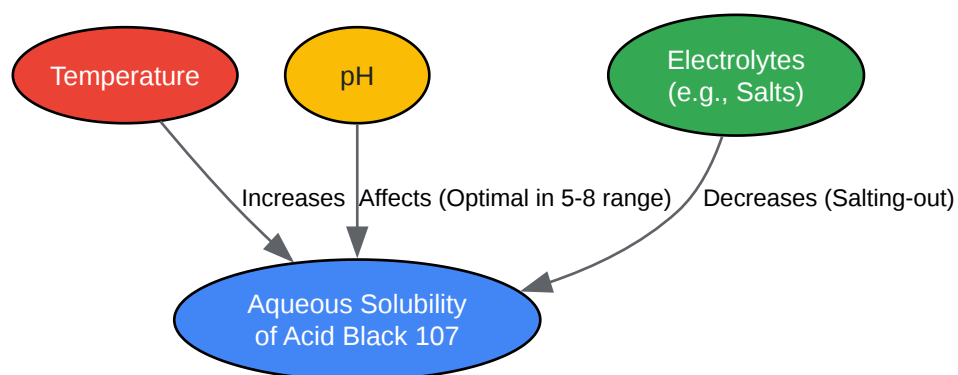
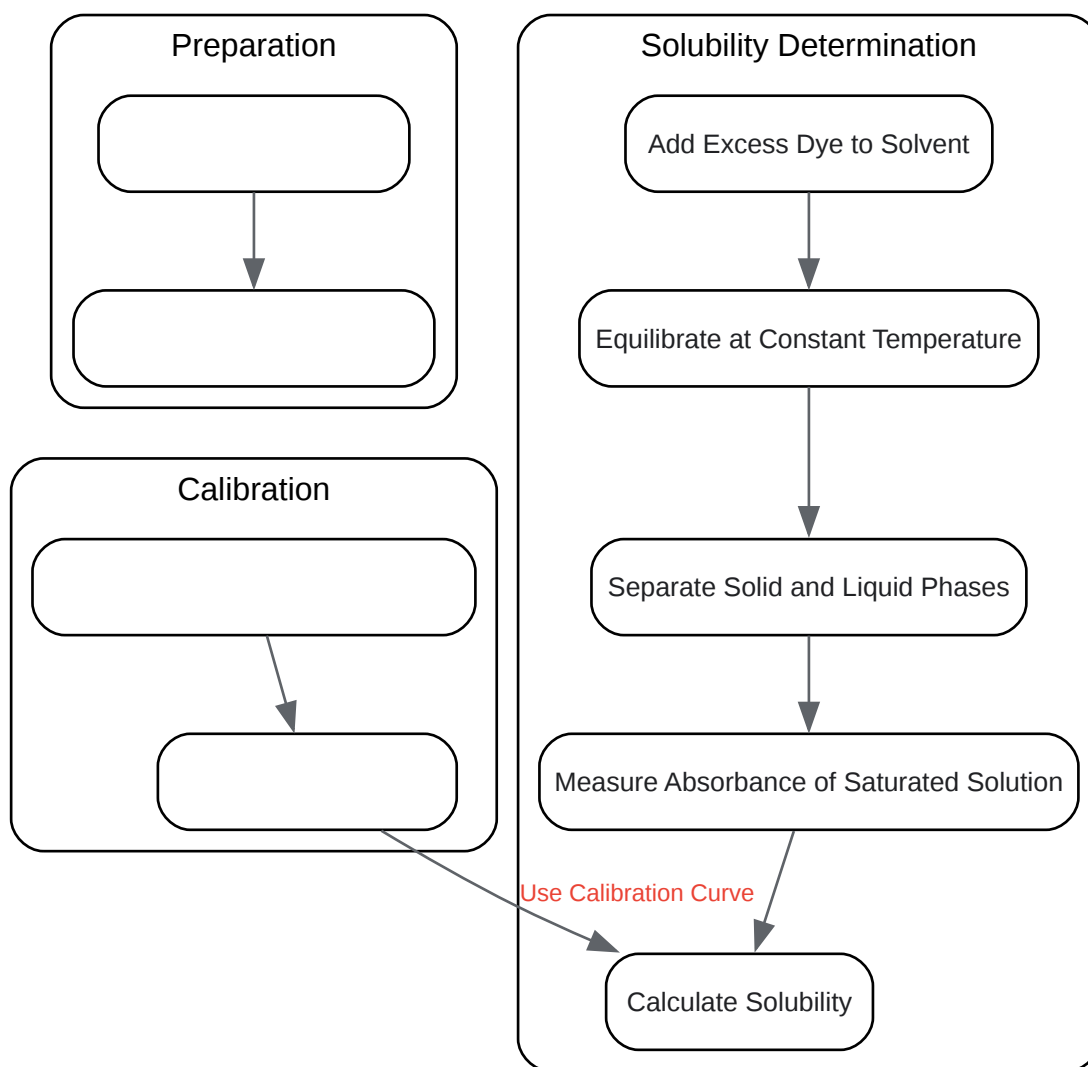
### 3. Generation of a Calibration Curve:

- Measure the absorbance of each standard solution at the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) of **Acid Black 107** (typically between 610-630 nm) using the UV-Visible spectrophotometer.[7]
- Plot a graph of absorbance versus concentration for the standard solutions.

- Perform a linear regression analysis to obtain the equation of the line (Beer-Lambert Law plot) and the correlation coefficient ( $R^2$ ).
4. Solubility Determination (Equilibrium Saturation Method):
- Add an excess amount of **Acid Black 107** powder to a known volume of deionized water (or the aqueous solution of interest) in a sealed container.
  - Agitate the suspension at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
  - After equilibration, allow the suspension to settle.
  - Separate the undissolved solid from the saturated solution by centrifugation followed by filtration of the supernatant through a syringe filter. It is crucial to maintain the temperature during this step to prevent precipitation or further dissolution.
  - Dilute a known volume of the clear, saturated filtrate with deionized water to bring the absorbance within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution at the  $\lambda_{\text{max}}$ .
  - Use the equation from the calibration curve to calculate the concentration of the diluted solution.
  - Multiply the calculated concentration by the dilution factor to determine the solubility of **Acid Black 107** in the aqueous solution at that specific temperature.

## Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **Acid Black 107** solubility.



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## References

- 1. researchgate.net [researchgate.net]
- 2. Principle and method of spectrophotometric determination of relative strength of acid dyes - Knowledge [dyestuffscn.com]
- 3. Dye solubility test: Significance and symbolism [wisdomlib.org]
- 4. C.I. Acid Black 107 [chembk.com]
- 5. worlddyevariety.com [worlddyevariety.com]
- 6. How to improve the solubility of acid dyes? - Dyeing-pedia - Hangzhou Tiankun Chem Co.,Ltd [china-dyestuff.com]
- 7. Buy Acid Black 107 (EVT-1517378) | 12218-96-1 [evitachem.com]
- 8. Spectrophotometric Measurements in the Dyestuffs Industry\* [opg.optica.org]
- 9. Acid Black 107 - Natural Black BGL - from Emperor Chem [emperordye.com]
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